

# Bis(2-propylheptyl) Phthalate-d4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Bis(2-propylheptyl) Phthalate-d4*

Cat. No.: *B585399*

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CAS Number: 1346601-46-4

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **Bis(2-propylheptyl) Phthalate-d4**. This deuterated internal standard is crucial for the accurate quantification of Bis(2-propylheptyl) Phthalate (DPHP) and its metabolites in various biological matrices.

## Core Physicochemical Properties

**Bis(2-propylheptyl) Phthalate-d4** is a deuterated analog of DPHP, a high molecular weight phthalate used as a plasticizer. The incorporation of four deuterium atoms on the benzene ring provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods.

Property	Value	Reference
CAS Number	1346601-46-4	[1]
Chemical Formula	C <sub>28</sub> H <sub>42</sub> D <sub>4</sub> O <sub>4</sub>	[2]
Molecular Weight	450.69 g/mol	
Appearance	Colorless liquid	[2]
Boiling Point	~330 °C (decomposition)	[2]
Density	~0.984 g/cm <sup>3</sup>	[2]
Solubility	Soluble in organic solvents such as ethanol, ether, and dichloromethane.	[2]
Synonyms	1,2-Benzenedicarboxylic-d4 Acid 1,2-Bis(2-propylheptyl)ester-d4, Phthalic Acid Bis(2-propylheptyl)ester-d4	

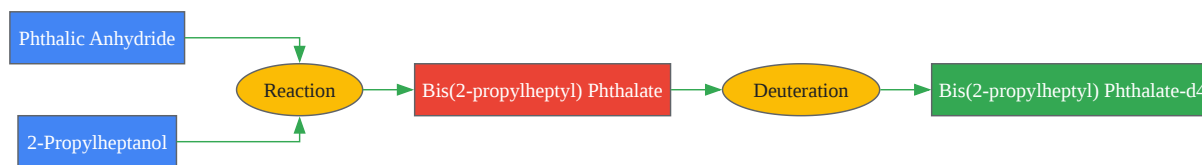
## Synthesis

The synthesis of **Bis(2-propylheptyl) Phthalate-d4** involves a two-step process. The first step is the esterification of phthalic anhydride with 2-propylheptanol to produce the non-deuterated DPHP. The second step is the introduction of deuterium atoms onto the phthalate ring.

A general preparation method involves:

- **Esterification:** Phthalic anhydride is reacted with 2-propylheptanol in a specific molar ratio (e.g., 1:2.4 to 1:3.0)[3]. The reaction is typically carried out at elevated temperatures (180-240 °C) in the presence of a catalyst and may involve the use of activated carbon[3]. The reaction is monitored until the desired acid value is reached, followed by purification steps including neutralization and dealcoholization[3].
- **Deuteration:** The resulting Bis(2-propylheptyl) Phthalate is then reacted with a deuterium source, such as deuterium gas, to replace the four hydrogen atoms on the benzene ring with

deuterium atoms[2].



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Caption: Synthesis workflow for **Bis(2-propylheptyl) Phthalate-d4**.

## Application in Human Biomonitoring and Metabolism Studies

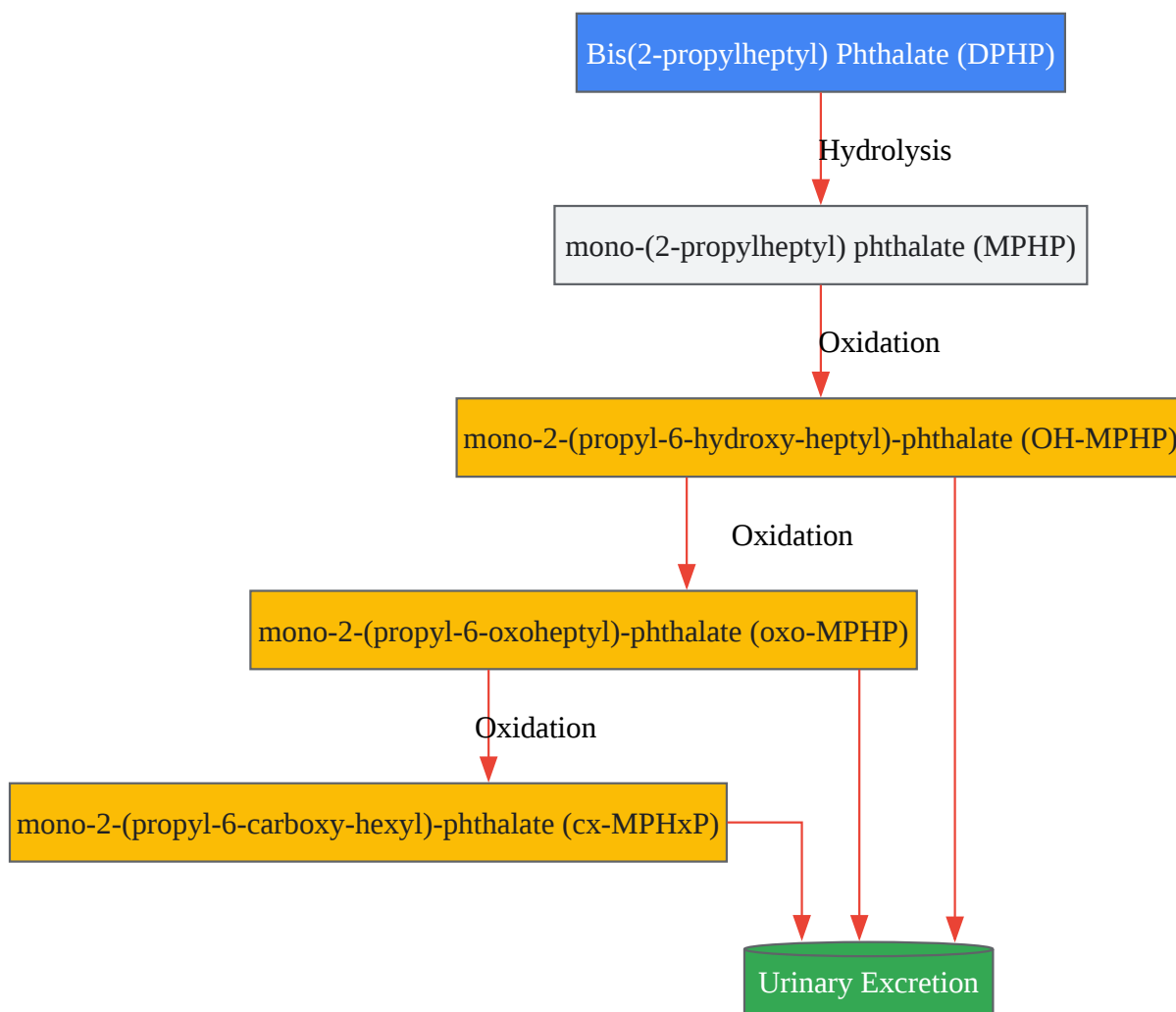
**Bis(2-propylheptyl) Phthalate-d4** is an invaluable tool for human biomonitoring studies aimed at assessing exposure to DPHP. It is primarily used as an internal standard in analytical methods like Gas Chromatography-High Resolution Mass Spectrometry (GC-HRMS) and High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) to accurately quantify DPHP metabolites in urine samples.

## Human Metabolism of DPHP

Studies involving the oral administration of DPHP-d4 to human volunteers have elucidated the metabolic fate of DPHP. The major metabolic pathway involves the hydrolysis of one ester linkage to form mono-(2-propylheptyl) phthalate (MPHP), followed by oxidation of the alkyl chain. The primary urinary metabolites are oxidized products rather than the simple monoester[4].

The major oxidized metabolites identified are:

- mono-2-(propyl-6-hydroxy-heptyl)-phthalate (OH-MPHP)
- mono-2-(propyl-6-oxoheptyl)-phthalate (oxo-MPHP)
- mono-2-(propyl-6-carboxy-hexyl)-phthalate (cx-MPHxP)[5][6]



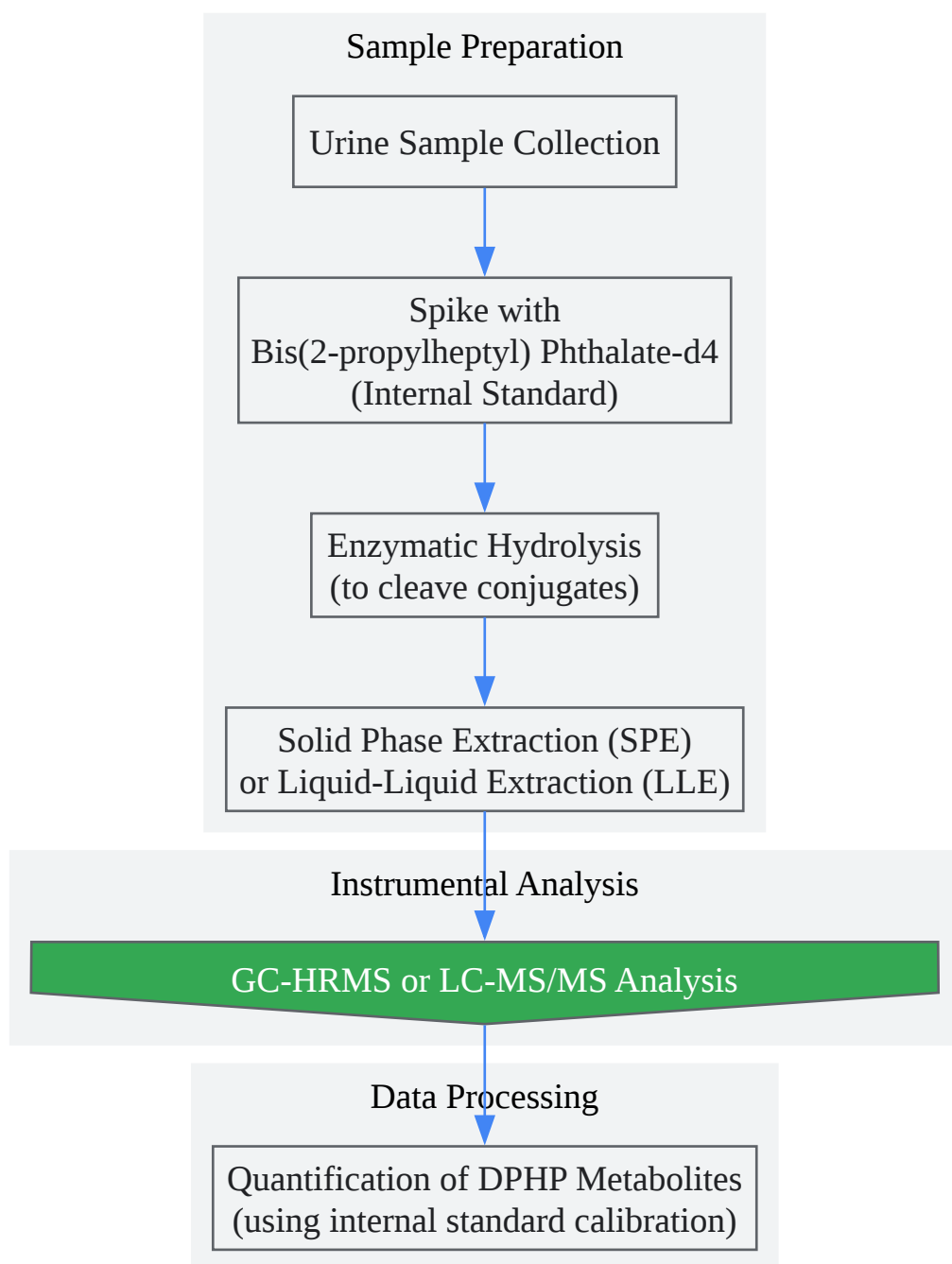
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Caption: Metabolic pathway of Bis(2-propylheptyl) Phthalate in humans.

## Experimental Protocols

The following provides a generalized experimental protocol for the use of **Bis(2-propylheptyl) Phthalate-d4** as an internal standard in the analysis of DPHP metabolites in human urine.

## Sample Preparation and Analysis Workflow



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Caption: Experimental workflow for DPHP metabolite analysis.

## Detailed Methodologies

### 1. Human Volunteer Study Design (Example):

- Volunteers are administered a single oral dose of approximately 50 mg of **Bis(2-propylheptyl) Phthalate-d4**[\[5\]](#)[\[7\]](#).
- Urine samples are collected over a 48-hour period post-dosing[\[5\]](#).

## 2. Sample Preparation:

- A known volume of urine is aliquoted.
- The sample is spiked with a known concentration of **Bis(2-propylheptyl) Phthalate-d4** as an internal standard.
- Enzymatic hydrolysis is performed to cleave glucuronide and sulfate conjugates of the metabolites[\[5\]](#).
- The sample is then subjected to either solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to isolate and concentrate the analytes of interest.

## 3. Instrumental Analysis (GC-HRMS and HPLC-MS/MS):

- GC-HRMS: This technique provides high resolution and mass accuracy, which is crucial for distinguishing DPHP metabolites from structurally similar isomers, such as those from di-isodecyl phthalate (DIDP)[\[6\]](#)[\[8\]](#).
- HPLC-MS/MS: This method is also widely used for the sensitive and selective determination of DPHP metabolites[\[6\]](#).
- The mass spectrometer is operated in a mode that allows for the detection and quantification of the specific mass transitions of both the native metabolites and the deuterated internal standard.

## Quantitative Data from a Human Volunteer Study

In a study where five male volunteers were administered approximately 50 mg of DPHP-d4 orally, the following urinary excretion fractions were observed within 48 hours[\[5\]](#).

Metabolite	Average Excretion (% of Administered Dose)
oxo-MPHP-d4	13.5 ± 4.0
OH-MPHP-d4	10.7 ± 3.6
cx-MPHxP-d4	0.48 ± 0.13
Total	24.7 ± 7.6

The majority of these metabolites were excreted within the first 24 hours post-dose[5]. The elimination half-lives for the three metabolites were found to be between 6 and 8 hours[5].

## Conclusion

**Bis(2-propylheptyl) Phthalate-d4** is an essential analytical tool for researchers and scientists in the fields of toxicology, environmental health, and drug metabolism. Its use as an internal standard enables the accurate and precise quantification of DPHP and its metabolites, which is critical for assessing human exposure and understanding the toxicokinetics of this widely used plasticizer. The detailed methodologies and data presented in this guide provide a solid foundation for the design and execution of studies involving the analysis of DPHP.

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## References

- 1. Bis(2-propylheptyl) Phthalate-d4 | LGC Standards [lgcstandards.com]
- 2. chembk.com [chembk.com]
- 3. CN101967098A - Preparation method of bis(2-propylheptyl) phthalate - Google Patents [patents.google.com]
- 4. Phthalates: metabolism and exposure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]

- 6. Analytical method for the sensitive determination of major di-(2-propylheptyl)-phthalate metabolites in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Bis-(2-propylheptyl)phthalate (DHPH) metabolites emerging in 24h urine samples from the German Environmental Specimen Bank (1999-2012) - PubMed [pubmed.ncbi.nlm.nih.gov]
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